

methyl cedryl ketone IUPAC name and CAS number

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Compound of Interest

Compound Name: Methyl Cedryl Ketone

Cat. No.: B15599383

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An In-depth Technical Guide to **Methyl Cedryl Ketone**

Chemical Identification

Methyl cedryl ketone, a synthetic fragrance ingredient, is known for its characteristic woody and ambery scent.^{[1][2]} It is widely used in the fragrance industry as a fixative and to impart depth and volume to perfumes, cosmetics, and soaps.^{[1][2][3]}

- IUPAC Name: 1-[(1R,2R,5S,7R)-2,6,6,8-tetramethyltricyclo[5.3.1.0^{1,5}]undec-8-en-9-yl]ethanone^{[1][4]}
- CAS Number: 32388-55-9^{[1][3][5][6][7][8][9]}
- Synonyms: Acetyl cedrene, Vertofix, Lixetone, Cedryl methyl ketone^{[1][4][6][7][9]}

Physicochemical Properties

The following table summarizes the key physicochemical properties of **methyl cedryl ketone**.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₆ O	[4][5][7][8][10]
Molecular Weight	246.39 g/mol	[7][8][11]
Appearance	Clear yellow to brown liquid	[9][10]
Odor	Strong, woody, ambery, musk-like	[9][10]
Boiling Point	272 °C at 760 mmHg	[8][9][11]
Density	0.997 g/mL at 25 °C	[8][11]
Refractive Index	n _{20/D} 1.516	[8][11]
Flash Point	> 100 °C	[8][9][11]
Water Solubility	1.278 mg/L at 25 °C (estimated)	[9]

Synthesis of Methyl Cedryl Ketone

Methyl cedryl ketone is typically synthesized via the Friedel-Crafts acylation of cedrene with acetic anhydride.[7][12] Cedrene, the starting material, is a tricyclic sesquiterpene obtained from cedarwood oil.[2][13] The reaction is catalyzed by an acid, with modern methods favoring the use of solid superacids for a more environmentally friendly process.[7]

Experimental Protocol: Synthesis using a Solid Superacid Catalyst

This protocol is based on the method described in Chinese patent CN101265170B.[7]

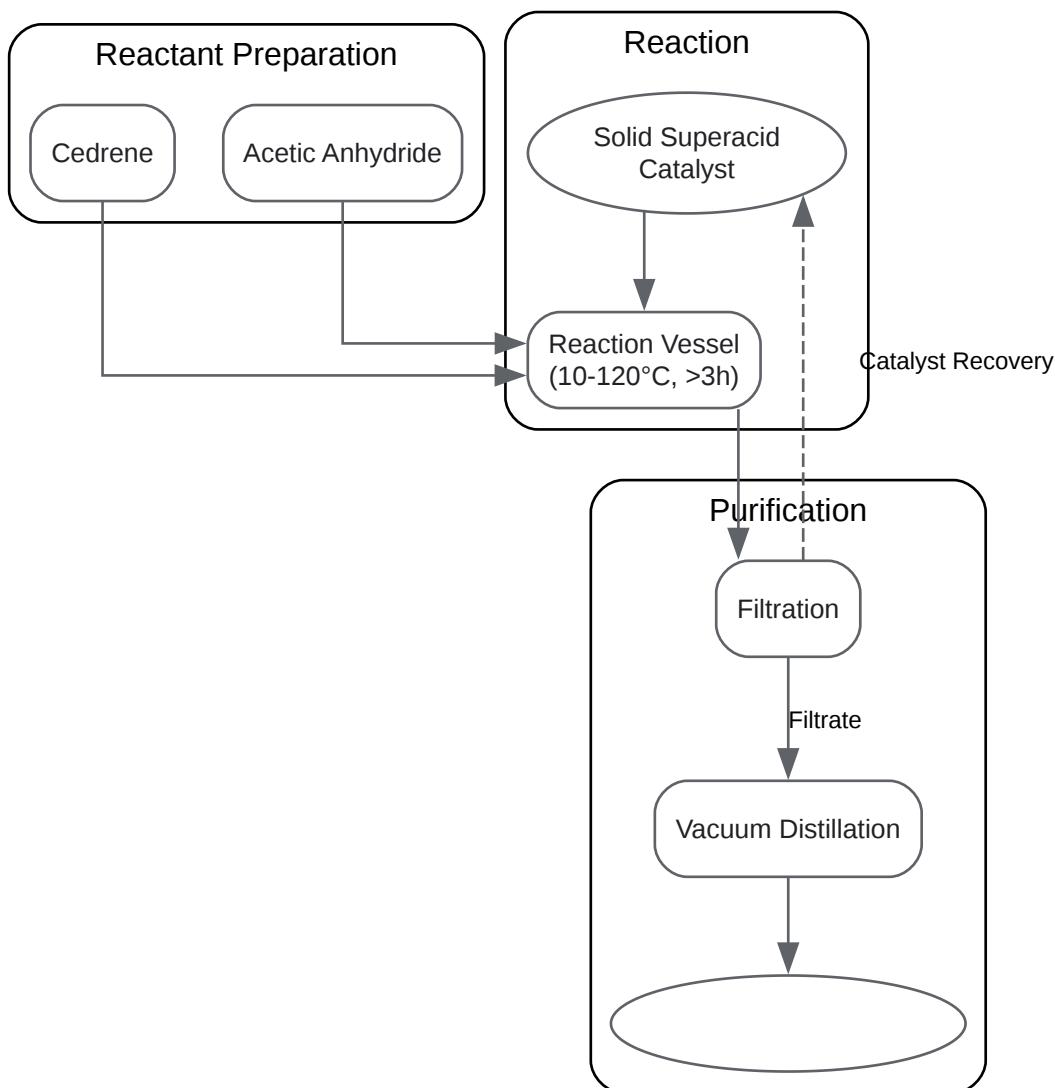
Materials:

- Cedrene
- Acetic anhydride
- Solid superacid catalyst (e.g., SO₄²⁻/TiO₂-SiO₂)

- Reaction vessel with stirring and temperature control
- Filtration apparatus
- Distillation apparatus (for vacuum distillation)

Procedure:

- Charge the reaction vessel with cedrene and acetic anhydride. The molar ratio of acetic anhydride to cedrene should be in the range of 1:1 to 15:1.
- With stirring, add the solid superacid catalyst. The amount of catalyst should be 1% to 10% of the weight of the cedrene.
- Heat the reaction mixture to a temperature between 10 °C and 120 °C.
- Maintain the reaction at the chosen temperature with continuous stirring for a minimum of 3 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Separate the solid catalyst from the liquid mixture by filtration. The catalyst can be recovered and reused.
- The filtrate, containing the crude product, is then subjected to vacuum distillation to remove unreacted acetic anhydride and acetic acid byproduct.
- The remaining crude **methyl cedryl ketone** can be further purified by fractional distillation.



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Synthesis workflow for **methyl cedryl ketone**.

Analytical Methodology

Gas chromatography (GC) is a standard method for determining the purity of **methyl cedryl ketone**.^[10] Coupling GC with mass spectrometry (GC-MS) allows for definitive identification and quantification.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

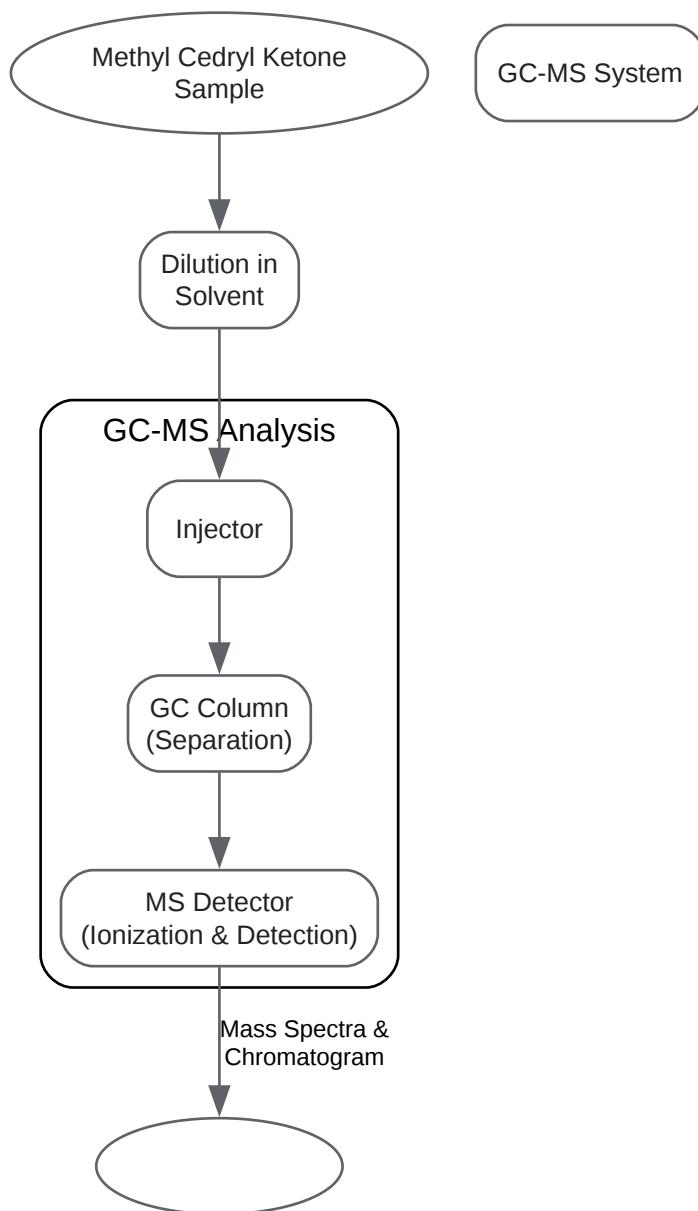
This is a general protocol that can be adapted for the analysis of **methyl cedryl ketone**.

Instrumentation:

- Gas chromatograph with a mass spectrometer detector (GC-MS)
- Capillary column suitable for separating terpenes and related compounds (e.g., a non-polar or mid-polar column like a 5% phenyl-methylpolysiloxane column).

Procedure:

- Sample Preparation: Dilute the **methyl cedryl ketone** sample in a suitable solvent (e.g., hexane or diethyl ether) to an appropriate concentration for GC-MS analysis.
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC inlet.
- Chromatographic Separation: The components of the sample are separated on the GC column based on their volatility and interaction with the stationary phase. A typical temperature program would start at a lower temperature and ramp up to a higher temperature to ensure the elution of all components.
- Mass Spectrometry: As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum is a fingerprint of the molecule, allowing for its identification by comparison to a spectral library or by interpretation of the fragmentation pattern.
- Data Analysis: The purity of the **methyl cedryl ketone** is determined by the relative peak area in the chromatogram.



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Analytical workflow for **methyl cedryl ketone**.

Toxicology and Biological Activity

Methyl cedryl ketone is primarily of interest for its fragrance properties. However, its potential for biological activity, particularly skin sensitization, is a key consideration for its safe use.

Toxicological Data

Endpoint	Result	Species	Reference
LD ₅₀ (Oral)	> 5.2 mL/kg	Rat	[8]
LD ₅₀ (Dermal)	> 2 g/kg	Rabbit	[8]
Genotoxicity	Not genotoxic	In vitro assays	[1]
Developmental Toxicity NOAEL	100 mg/kg/day	Rat	[5]
Repeated Dose Toxicity NOAEL (Dermal)	20.28 mg/kg/day	Rat	[1]
Skin Sensitization	Classified as a skin sensitizer (1B)	[11]	

Skin Sensitization

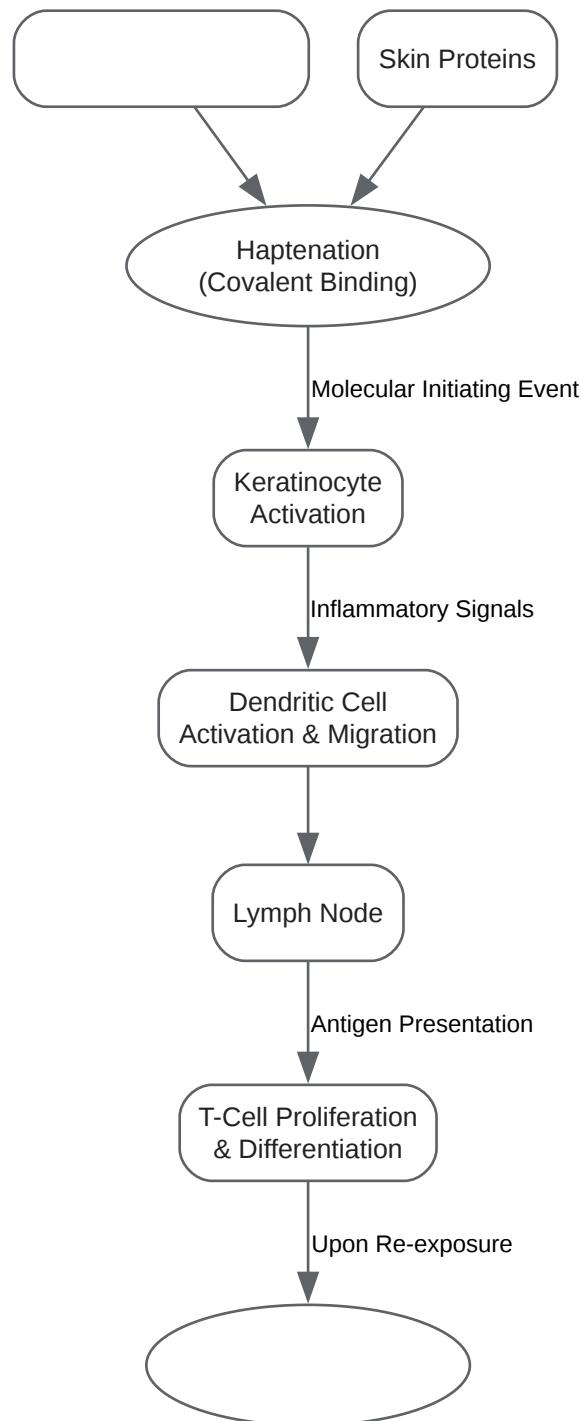
Methyl cedryl ketone is classified as a skin sensitizer, meaning it can cause an allergic skin reaction after repeated contact.[11] The mechanism of skin sensitization by small molecules (haptens) like **methyl cedryl ketone** is understood to follow an Adverse Outcome Pathway (AOP).

Signaling Pathway: Adverse Outcome Pathway for Skin Sensitization

The AOP for skin sensitization is a conceptual framework that describes the sequence of events from the initial interaction of a chemical with the skin to the development of an allergic reaction.

- Molecular Initiating Event (MIE): The chemically reactive hapten (or its metabolite) covalently binds to skin proteins. For a ketone like **methyl cedryl ketone**, this could potentially occur through Schiff base formation with lysine residues in proteins.
- Keratinocyte Activation: The modified proteins are recognized by keratinocytes, the main cells of the epidermis, which then release pro-inflammatory signaling molecules.

- **Dendritic Cell Activation:** Dendritic cells (immune cells in the skin) are activated by the inflammatory signals and take up the hapten-protein complexes.
- **T-Cell Proliferation:** The activated dendritic cells migrate to the lymph nodes, where they present the hapten to T-cells, leading to the proliferation of hapten-specific T-cells. This is the induction phase of sensitization. Subsequent exposure to the same hapten will lead to a more rapid and robust activation of these memory T-cells, resulting in allergic contact dermatitis.



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Adverse Outcome Pathway for skin sensitization.

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